

solubility and diffusion of hydrogen in nickel-platinum alloys

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An In-depth Technical Guide to the Solubility and Diffusion of Hydrogen in Nickel-Platinum Alloys

For the attention of: Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of the principles and experimental methodologies for characterizing the solubility and diffusion of hydrogen in nickel-platinum (Ni-Pt) alloys. Due to a notable scarcity of publicly available quantitative data specifically for the Ni-Pt alloy system, this document focuses on the established experimental protocols and the behavior of hydrogen in pure nickel, which serves as the foundational component of these alloys. The anticipated effects of platinum addition are discussed based on available literature concerning other alloy systems and surface studies.

Introduction

The interaction of hydrogen with metallic alloys is a critical area of study with significant implications for various fields, including energy storage, catalysis, and materials science. Nickel-platinum alloys, known for their catalytic activity and corrosion resistance, are of particular interest. Understanding the solubility and diffusion of hydrogen in these materials is paramount for predicting their performance and longevity in hydrogen-rich environments. Solubility dictates the concentration of hydrogen that can be absorbed by the material, while the diffusion coefficient determines the rate at which hydrogen atoms move through the alloy lattice.

Fundamental Concepts

Hydrogen Solubility

Hydrogen solubility in metals is the extent to which hydrogen gas can dissolve in the metallic lattice. For diatomic gases like hydrogen, this process is typically governed by Sieverts' Law, which states that the concentration of the dissolved gas is proportional to the square root of the partial pressure of the gas in the surrounding environment.^{[1][2]} This relationship arises from the dissociation of molecular hydrogen (H₂) into two hydrogen atoms (H) upon adsorption onto the metal surface before dissolving into the interstitial sites of the crystal lattice.^[3]

The temperature dependence of hydrogen solubility often follows an Arrhenius-type relationship, where solubility can either increase or decrease with temperature depending on whether the dissolution process is endothermic or exothermic.

Hydrogen Diffusion

Hydrogen diffusion in metals is the process by which hydrogen atoms migrate from one interstitial site to another within the crystal lattice. This is a thermally activated process, and the diffusion coefficient (D) is strongly dependent on temperature, typically following the Arrhenius equation:

$$D = D_0 * \exp(-E_a / RT)$$

where D₀ is the pre-exponential factor, E_a is the activation energy for diffusion, R is the gas constant, and T is the absolute temperature. The presence of alloying elements, grain boundaries, dislocations, and other lattice defects can significantly influence the diffusion of hydrogen by creating trapping sites, which can lower the effective diffusion coefficient.^[4]

Quantitative Data

A thorough review of the scientific literature reveals a significant lack of specific experimental data for hydrogen solubility and diffusion in bulk nickel-platinum alloys across a range of compositions and temperatures. However, extensive data is available for pure nickel, which is summarized below.

Hydrogen Solubility in Pure Nickel

The solubility of hydrogen in pure nickel is relatively low compared to other transition metals like palladium. The available data is often presented in the form of Sieverts' constants.

Temperature (K)	Pressure (atm)	Hydrogen Solubility (at. ppm)	Reference
623	1	~10	[2]
873	1	~50	[2]
1273	1	~200	[2]

Note: The values presented are approximate and can vary depending on the experimental conditions and material purity.

One study on Pt-implanted nickel suggested that the presence of platinum at the surface increases hydrogen solubility.[5] However, it is crucial to note that this pertains to a surface modification and may not be representative of the behavior in a bulk Ni-Pt alloy.

Hydrogen Diffusion in Pure Nickel

The diffusion of hydrogen in pure nickel has been extensively studied. The diffusion coefficient is a function of temperature and can be described by the Arrhenius relationship.

Temperature (K)	Pre-exponential Factor (D_0) (m^2/s)	Activation Energy (E_a) (kJ/mol)	Diffusion Coefficient (D) (m^2/s)	Reference
298	7.11×10^{-7}	41.1	$\sim 3.5 \times 10^{-14}$	[5]
623	7.11×10^{-7}	41.1	$\sim 1.5 \times 10^{-10}$	[5]
873	7.11×10^{-7}	41.1	$\sim 4.1 \times 10^{-9}$	[5]

Research on Pt-implanted nickel indicated a lower effective diffusion coefficient of hydrogen compared to unimplanted nickel, suggesting that platinum may act as a trapping site or otherwise impede hydrogen transport.[5]

Experimental Protocols

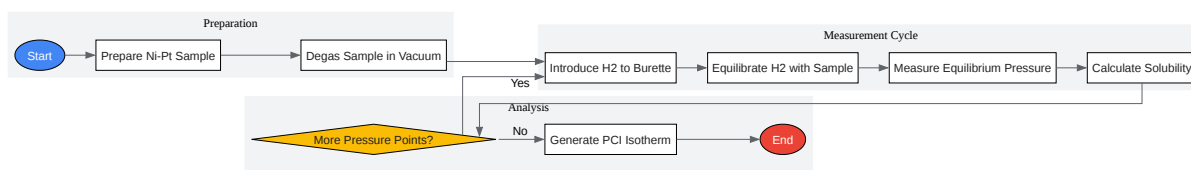
Accurate determination of hydrogen solubility and diffusion requires sophisticated experimental techniques. The following sections detail the methodologies for the most common approaches.

Measurement of Hydrogen Solubility: Sieverts' Apparatus

The Sieverts' method is a volumetric technique used to measure the amount of gas absorbed by a solid or liquid.^{[6][7]} The apparatus consists of a calibrated gas burette connected to a sample chamber, both of which are enclosed in a temperature-controlled environment.

Experimental Procedure:

- **Sample Preparation:** A known mass of the Ni-Pt alloy is placed in the sample chamber.
- **Degassing:** The sample is heated under a high vacuum to remove any pre-existing dissolved gases.
- **Volume Calibration:** The volume of the sample chamber (dead volume) is determined, often by filling it with an inert gas like argon.
- **Hydrogen Introduction:** A known amount of high-purity hydrogen gas is introduced into the gas burette.
- **Absorption Measurement:** The valve connecting the burette and the sample chamber is opened, allowing the alloy to absorb hydrogen. The pressure drop in the system is monitored until it stabilizes, indicating that equilibrium has been reached.
- **Calculation:** The amount of absorbed hydrogen is calculated from the initial and final pressures, the known volumes of the system, and the temperature, using the ideal gas law.
- **Isotherm Generation:** The process is repeated at different pressures to generate a pressure-composition-isotherm (PCI) curve.



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Caption: Workflow for determining hydrogen solubility using the Sieverts' method.

Measurement of Hydrogen Diffusion: Electrochemical Permeation

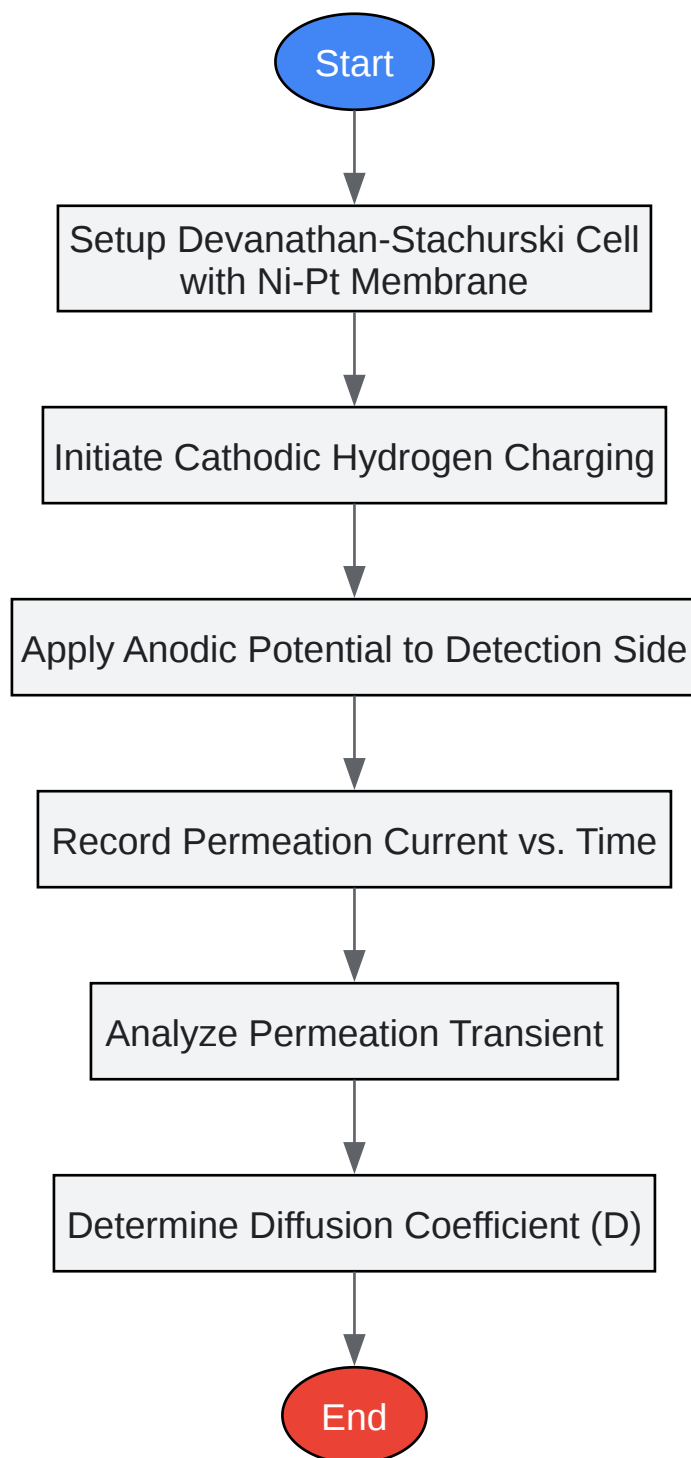
The electrochemical permeation technique, often utilizing a Devanathan-Stachurski cell, is a sensitive method for measuring hydrogen diffusion in metals at or near ambient temperatures.

[8][9]

Experimental Procedure:

- **Cell Setup:** A thin membrane of the Ni-Pt alloy separates two electrochemical cells.
- **Hydrogen Charging:** In the charging cell, the membrane acts as the cathode. An external power source is used to cathodically charge the membrane with hydrogen, typically in an acidic or alkaline solution. This creates a high concentration of hydrogen on the entry side of the membrane.
- **Hydrogen Detection:** In the detection cell, the exit side of the membrane is held at a more anodic potential, causing any hydrogen atoms that permeate through the membrane to be immediately oxidized.

- **Permeation Current Measurement:** The oxidation of hydrogen atoms at the exit surface generates a current, which is measured as a function of time.
- **Data Analysis:** The diffusion coefficient is determined by analyzing the time lag before the permeation current begins to rise or by fitting the entire permeation transient to Fick's second law of diffusion.



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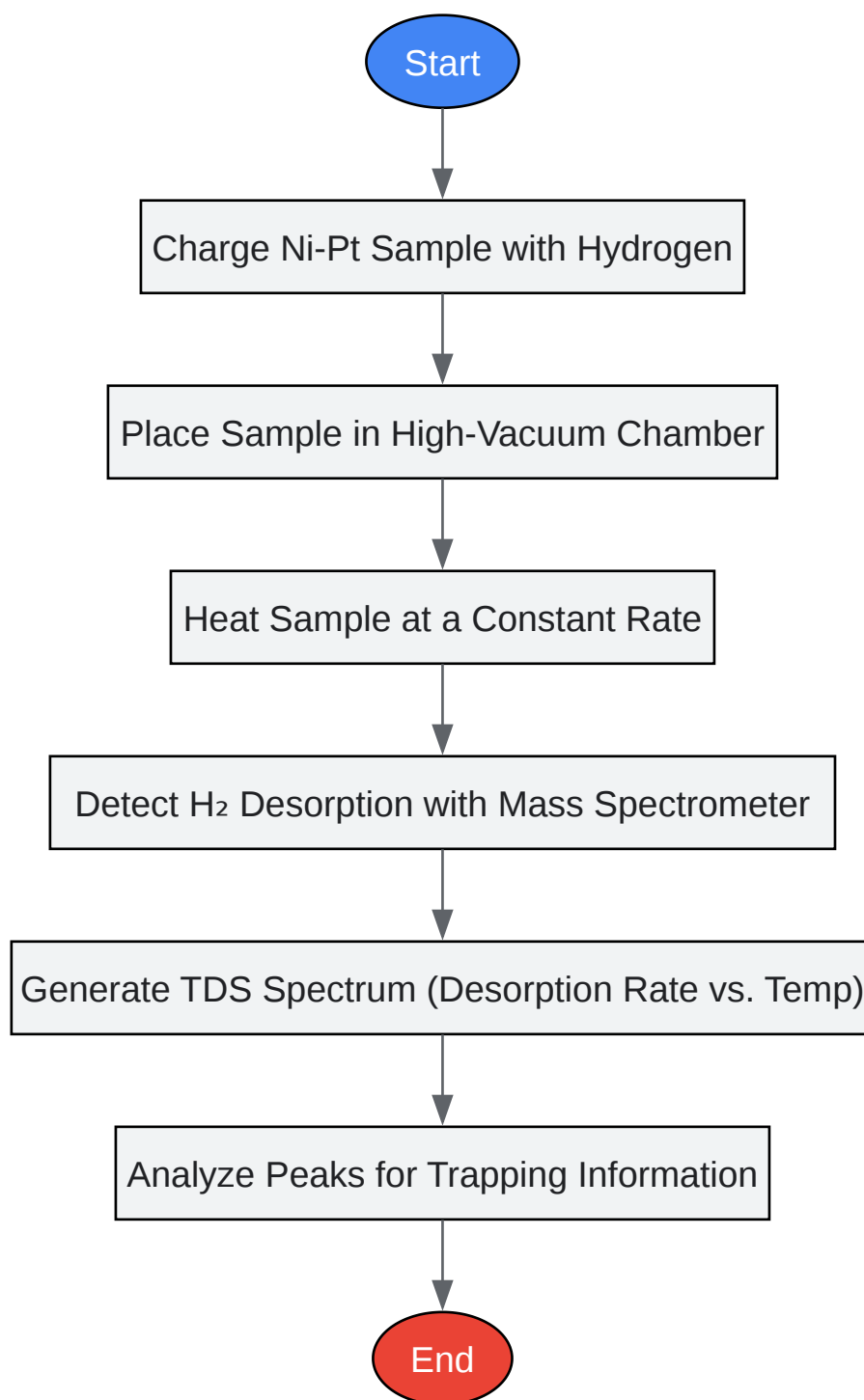
Caption: Experimental workflow for the electrochemical permeation technique.

Characterization of Hydrogen Trapping: Thermal Desorption Spectroscopy (TDS)

Thermal Desorption Spectroscopy (TDS) is a powerful technique for studying the trapping and detrapping of hydrogen in materials.^{[10][11]} It provides information about the binding energies of hydrogen to different microstructural features.

Experimental Procedure:

- **Hydrogen Charging:** The Ni-Pt sample is charged with hydrogen, either through high-pressure gas exposure or electrochemically.
- **TDS Measurement:** The hydrogen-charged sample is placed in a high-vacuum chamber and heated at a constant rate.
- **Desorption Detection:** A mass spectrometer is used to measure the rate of hydrogen desorption from the sample as a function of temperature.
- **Data Analysis:** The resulting TDS spectrum shows one or more desorption peaks. The temperature at which each peak occurs is related to the binding energy of hydrogen to a specific type of trap site. The area under each peak is proportional to the amount of hydrogen trapped at that site.

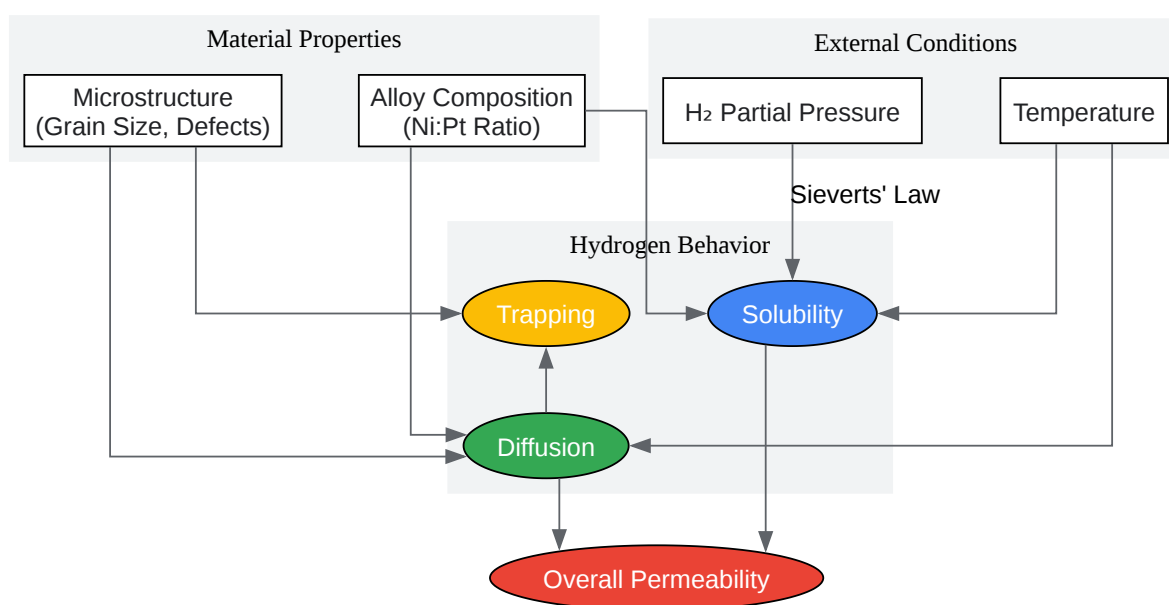


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Caption: Workflow for Thermal Desorption Spectroscopy (TDS) analysis.

Logical Relationships in Hydrogen-Material Interactions

The interplay between solubility, diffusion, and trapping governs the overall behavior of hydrogen in Ni-Pt alloys.



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Caption: Factors influencing hydrogen behavior in Ni-Pt alloys.

Conclusion and Future Outlook

While a comprehensive dataset on the solubility and diffusion of hydrogen in nickel-platinum alloys is currently lacking in the public domain, the experimental frameworks for characterizing these properties are well-established. This guide provides the necessary theoretical background and detailed experimental protocols to enable researchers to undertake such investigations. Future work should focus on systematic studies across a range of Ni-Pt

compositions and temperatures to populate the much-needed quantitative database for this important class of materials. Such data will be invaluable for the design and implementation of Ni-Pt alloys in hydrogen-related technologies.

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